

Essential Safety and Logistical Information for Handling Propyl Sulfide

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Compound of Interest

Compound Name: *Propyl sulfide*

Cat. No.: *B086407*

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Propyl sulfide, also known as di-n-**propyl sulfide**, is a flammable and hazardous chemical that necessitates meticulous handling to ensure the safety of laboratory personnel.^[1] This guide provides comprehensive, procedural information on the requisite personal protective equipment (PPE), safe handling protocols, and emergency and disposal procedures. Adherence to these guidelines is critical for minimizing exposure risks and maintaining a secure research environment.

Chemical and Physical Properties of Propyl Sulfide

Understanding the physical and chemical properties of **propyl sulfide** is fundamental to its safe handling. This data is crucial for designing appropriate experimental and storage conditions.

Property	Value
CAS Number	111-47-7[1]
Molecular Formula	C ₆ H ₁₄ S
Molecular Weight	118.24 g/mol
Appearance	Colorless liquid[1]
Odor	Stench[1]
Boiling Point	142-143 °C (288-289 °F)
Melting Point	-103 °C (-153 °F)
Flash Point	32 °C (89.6 °F)[1]
Density	0.838 g/mL at 25 °C[2]
Vapor Density	4.1[1]
Solubility in Water	351 mg/L at 25 °C[2][3]

Hazard Identification and Classification

Propyl sulfide is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation[1]
Hazardous to the Aquatic Environment, Chronic Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects[4]

Personal Protective Equipment (PPE) Requirements

The selection and proper use of PPE are the primary defense against chemical exposure. Requirements vary based on the handling scenario.

Body Part	Standard Handling	Spill or Emergency Response	Specifications and Remarks
Eyes/Face	Tightly fitting safety goggles or a face shield.[5]	Chemical safety goggles and a full-face shield, or a full-face respirator.[5]	Must conform to EN 166 (EU) or NIOSH (US) standards. Contact lenses should not be worn.[5]
Skin	Chemical-resistant gloves (e.g., Viton®, Neoprene, PVC) and a lab coat.[5]	Chemical-impermeable suit and boots.[5]	Gloves must be inspected before use. For full contact, Viton® with a minimum layer thickness of 0.7 mm is recommended.
Respiratory	Work in a well-ventilated area, preferably a chemical fume hood.[1]	Full-face respirator with appropriate cartridges (e.g., ABEK type) or a self-contained breathing apparatus (SCBA).[5]	Use a NIOSH-certified respirator if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced.[5]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and regulatory compliance.

Step-by-Step Handling Protocol

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS).[5] Ensure all work is conducted within a certified chemical fume hood to control vapors.[1] Verify that a

safety shower and eyewash station are unobstructed and readily accessible.[1]

- PPE Inspection and Donning: Inspect all required PPE for integrity. Don the appropriate gear as specified in the table above, ensuring gloves are of the correct material and thickness.[5]
- Chemical Handling: Use only non-sparking tools and explosion-proof equipment.[1] Ground and bond containers when transferring the liquid to prevent static discharge.[4] Keep the container tightly closed when not in use. Avoid direct contact with skin and eyes, and do not breathe in the vapors.[6]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1] Remove and properly store or dispose of contaminated PPE.

Storage Plan

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[6]
- Keep away from heat, sparks, open flames, and other sources of ignition.[4]
- Incompatible materials to avoid include strong oxidizing agents, acids, and strong bases.[1]
[6]

Spill and Emergency Procedures

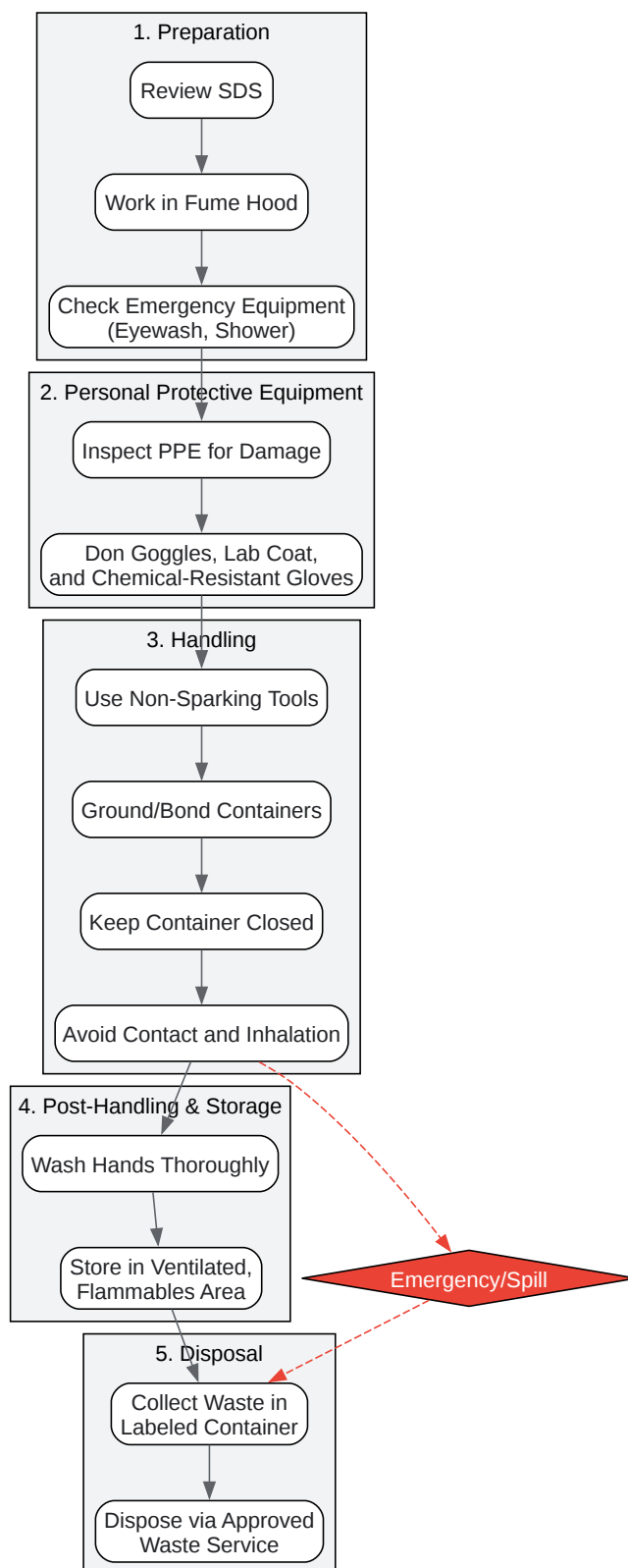
- Immediate Actions: In case of a spill, immediately evacuate all non-essential personnel from the area and eliminate all ignition sources.[7]
- Containment (Small Spill): For minor spills, wear appropriate PPE and absorb the liquid with an inert, non-combustible material like sand or vermiculite.
- Containment (Large Spill): For major spills, evacuate the area and contact emergency responders. Only personnel with proper training and equipment, including an SCBA, should attempt to clean it up.[5]
- Cleanup and Decontamination: Collect the absorbed material into a sealable, properly labeled container for hazardous waste disposal. Ventilate the affected area thoroughly.[4]

Clean the spill surface with soap and water, collecting the cleaning materials for disposal as hazardous waste.[8]

Disposal Plan

- Dispose of **propyl sulfide** waste and contaminated materials through an approved waste disposal plant.
- All waste disposal must be in accordance with local, regional, and national hazardous waste regulations.[1] Do not mix with other waste. Handle uncleaned, empty containers as you would the product itself, as they may retain product residue and can be dangerous.[6]

Safe Handling Workflow for Propyl Sulfide



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Caption: Workflow for the safe handling of **propyl sulfide** from preparation to disposal.

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